

Personal protective equipment for handling 1-Bromo-3-iodobenzene

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Compound of Interest

Compound Name: 1-Bromo-3-iodobenzene

Cat. No.: B1265593

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Essential Safety and Handling Guide for 1-Bromo-3-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **1-Bromo-3-iodobenzene**, ensuring the well-being of laboratory personnel and compliance with safety standards. Adherence to these procedures is paramount for minimizing risks associated with this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **1-Bromo-3-iodobenzene** is presented below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₄ BrI
Molecular Weight	282.90 g/mol
Appearance	Colorless to yellow liquid
Melting Point	-9.3 to -9 °C
Boiling Point	120 °C at 24 hPa
Density	2.219 g/mL at 25 °C
Flash Point	113 °C (closed cup)
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Bromo-3-iodobenzene** to prevent exposure.

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical splash goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards. A face shield should be worn over goggles if there is a risk of splashing.[1]	Protects against splashes and vapors that can cause serious eye irritation.[2]
Hand Protection	Heavy-duty, chemically resistant gloves (e.g., nitrile, neoprene, or Viton).[3] Disposable nitrile gloves should be changed immediately upon contamination.	Prevents skin contact, which can cause skin irritation.[4][2] [5]
Body Protection	A flame-resistant lab coat, fully buttoned, with long sleeves. Long pants and closed-toe, closed-heel shoes are required. For larger quantities or increased splash potential, a chemical-resistant apron or suit is recommended.[3]	Protects skin from exposure.
Respiratory Protection	All handling must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[5] If ventilation is insufficient, a NIOSH/MSHA-approved respirator may be necessary.	May cause respiratory irritation.[1][4][2][5]

Experimental Protocol: Safe Handling of 1-Bromo-3-iodobenzene

This step-by-step guide outlines the procedure for safely using **1-Bromo-3-iodobenzene** in a laboratory setting.

1. Preparation and Precautionary Measures

- **Engineering Controls:** Before starting any work, ensure that the chemical fume hood is functioning correctly. The work area should be equipped with an accessible eyewash station and safety shower.[\[5\]](#)
- **Spill Kit:** Confirm that a spill kit containing an inert absorbent material (e.g., sand, silica gel, or commercial sorbent) is readily available.[\[1\]](#)[\[4\]](#)
- **Don PPE:** Put on all required personal protective equipment as detailed in the table above.

2. Handling and Transfer

- **Container Inspection:** Visually inspect the container for any damage or leaks before moving it.
- **Chemical Transfer:** Conduct all transfers of **1-Bromo-3-iodobenzene** inside a chemical fume hood to minimize the risk of inhalation.[\[1\]](#) Use appropriate, clean glassware and avoid splashing.
- **Storage:** Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated area away from direct sunlight and incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[4\]](#)[\[6\]](#)

3. First Aid Procedures

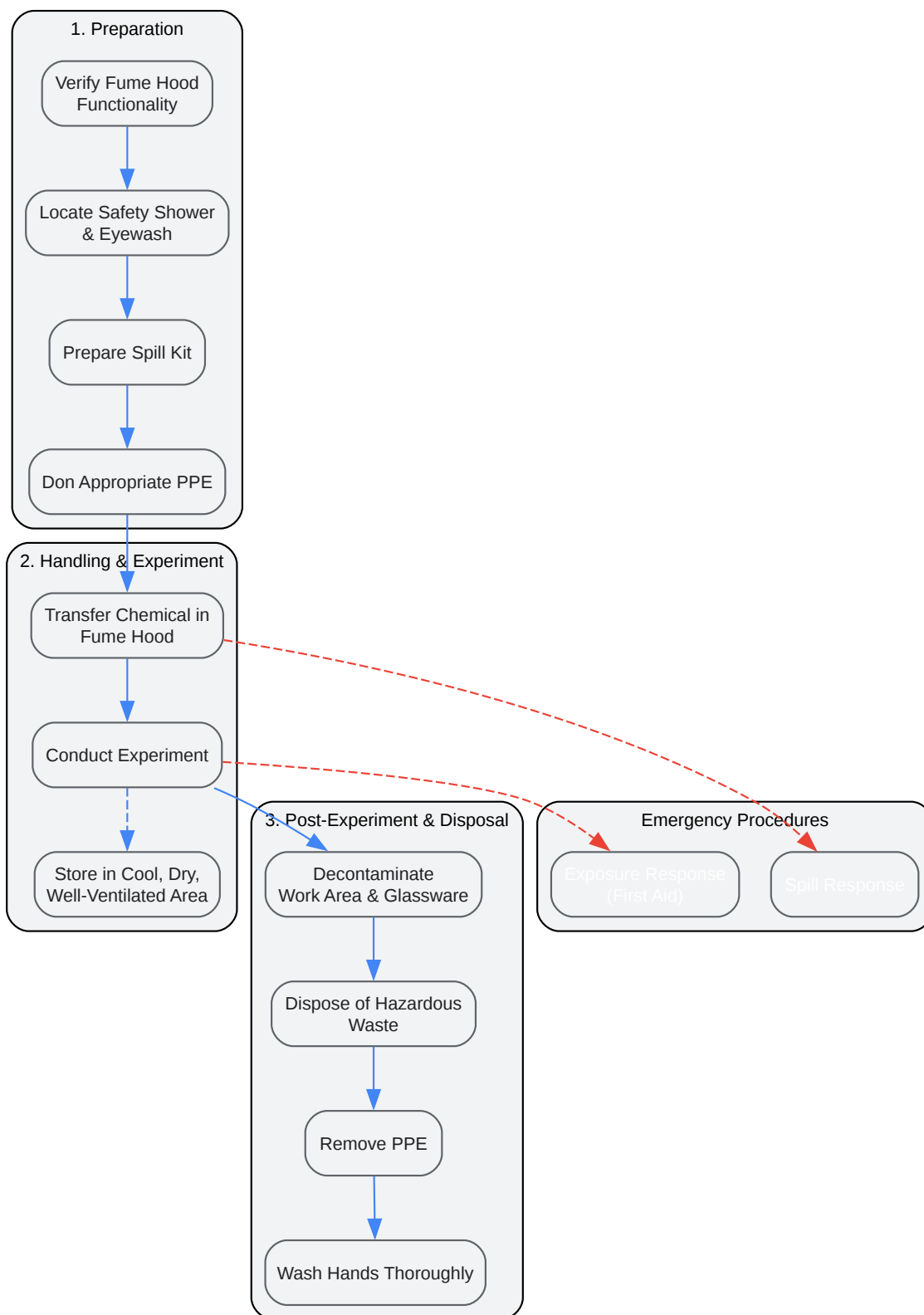
- **In case of eye contact:** Immediately rinse the eyes with plenty of water for at least 15 minutes, making sure to flush under the eyelids. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- **In case of skin contact:** Remove contaminated clothing and wash the affected area immediately with soap and plenty of water.[\[1\]](#)[\[4\]](#) If skin irritation occurs, get medical advice.[\[5\]](#)

- If inhaled: Move the person to fresh air. If they are not breathing, give artificial respiration. Consult a physician.[\[1\]](#)[\[4\]](#)
- If swallowed: Do NOT induce vomiting. Rinse the mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[\[1\]](#)[\[6\]](#)

4. Waste Disposal and Decontamination

- Waste Collection: Collect all waste containing **1-Bromo-3-iodobenzene**, including contaminated absorbent materials from spills, in a suitable, labeled, and closed container for hazardous waste.[\[1\]](#)[\[4\]](#)
- Disposal Regulations: Dispose of the chemical waste in accordance with all federal, state, and local environmental regulations. Do not allow the product to enter drains.[\[1\]](#)[\[5\]](#)
- Decontamination: Thoroughly clean all contaminated surfaces and equipment after use. Wash hands thoroughly with soap and water after handling the chemical.[\[1\]](#)[\[5\]](#)

Workflow for Safe Handling of 1-Bromo-3-iodobenzene



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Caption: Workflow for the safe handling of **1-Bromo-3-iodobenzene**.

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